

Solubility Profile of Gossypetin 3-sophoroside-8-glucoside: A Technical Guide

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Compound of Interest

Compound Name: *Gossypetin 3-sophoroside-8-glucoside*

Cat. No.: *B15340906*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the solubility characteristics of **Gossypetin 3-sophoroside-8-glucoside**, a complex flavonoid glycoside. Due to the limited availability of direct quantitative solubility data for this specific compound, this document synthesizes qualitative information, data from closely related compounds, and standardized experimental protocols to offer a comprehensive resource for laboratory applications.

Core Concepts in Flavonoid Glycoside Solubility

The solubility of flavonoid glycosides like **Gossypetin 3-sophoroside-8-glucoside** is governed by their molecular structure. The presence of multiple sugar moieties (sophoroside and glucoside) significantly increases the polarity of the molecule compared to its aglycone, gossypetin. This structural feature generally leads to enhanced solubility in polar solvents. It has been noted that flavonoid glycosides are typically more soluble in alcohols and alcohol-water mixtures.

Qualitative and Semi-Quantitative Solubility Data

Direct quantitative solubility data for **Gossypetin 3-sophoroside-8-glucoside** is not readily available in published literature. However, information from chemical suppliers and studies on related compounds provide valuable insights.

A commercial supplier indicates that **Gossypetin 3-sophoroside-8-glucoside** is soluble in the following organic solvents:

- Dimethyl sulfoxide (DMSO)
- Pyridine
- Methanol
- Ethanol

Furthermore, the same supplier offers this compound in a pre-dissolved format of 10 mM in DMSO, suggesting good solubility in this particular solvent.

For a structurally related compound, Gossypin (Gossypetin-8-O-glucoside), the following quantitative solubility data has been reported and is presented here for comparative purposes:

Solvent System	Solubility (mg/mL)
DMF	30
DMSO	25
DMF:PBS (pH 7.2) (1:2)	0.3

It is crucial to note that the above data is for a related, but structurally different, compound and should be used as a preliminary guide only.

Experimental Protocols for Solubility Determination

For researchers seeking to determine the precise solubility of **Gossypetin 3-sophoroside-8-glucoside** in their specific solvent systems, the following established methodologies for flavonoid solubility are recommended.

Shake-Flask Method

This is a conventional and widely used method for determining equilibrium solubility.

Methodology:

- Preparation: An excess amount of **Gossypetin 3-sophoroside-8-glucoside** is added to a known volume of the selected solvent in a sealed vial.
- Equilibration: The vials are agitated in a constant temperature water bath or shaker for a predetermined period (e.g., 24-72 hours) to ensure equilibrium is reached.
- Separation: The resulting suspension is filtered through a fine-pore filter (e.g., 0.22 μm) to remove undissolved solid.
- Quantification: The concentration of the dissolved compound in the filtrate is determined using a suitable analytical technique, such as High-Performance Liquid Chromatography (HPLC) with UV detection.

Automated Solubility Measurement

For higher throughput, an automated synthesis workstation can be employed.

Methodology:

- Dispensing: The workstation automatically dispenses a range of solvent volumes into microreactors containing a pre-weighed amount of the compound.
- Incubation and Agitation: The microreactors are incubated at a controlled temperature with continuous agitation.
- Sampling and Filtration: At specified time points, an automated arm withdraws a sample and filters it.
- Analysis: The filtered sample is directly injected into an online HPLC system for quantification.

Analytical Quantification: High-Performance Liquid Chromatography (HPLC)

Protocol:

- Column: A reverse-phase C18 column is typically used.

- Mobile Phase: A gradient elution with a mixture of an aqueous solvent (e.g., water with 0.1% formic acid) and an organic solvent (e.g., acetonitrile or methanol) is common.
- Detection: UV detection at the maximum absorbance wavelength (λ_{max}) of the compound.
- Calibration: A standard curve is generated using known concentrations of **Gossypetin 3-sophoroside-8-glucoside** to ensure accurate quantification.

Water Content Analysis

For non-aqueous solvents, determining the water content is critical as it can significantly influence solubility.

Methodology:

- Karl Fischer Titration: A coulometric Karl Fischer apparatus is used to accurately measure the water content of the solvents before conducting solubility experiments.

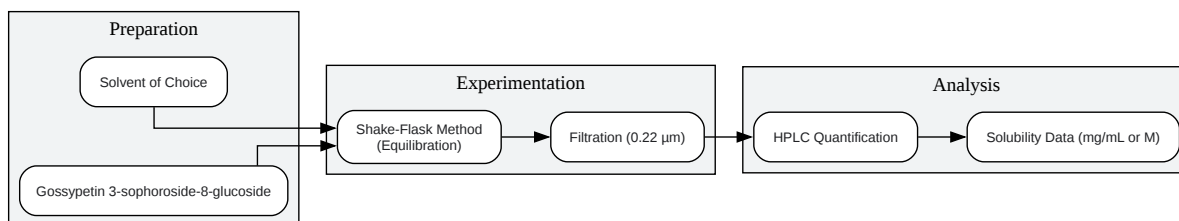
Potential Biological Activity and Signaling Pathways

While specific signaling pathways for **Gossypetin 3-sophoroside-8-glucoside** are not extensively documented, the biological activities of its aglycone, gossypetin, have been investigated. These studies provide a foundation for predicting the potential therapeutic applications of its glycosylated form.

Gossypetin has been shown to exhibit anti-inflammatory and anti-cancer properties. In osteosarcoma cell lines, gossypetin has been observed to suppress cell proliferation and induce apoptosis. This process is associated with the intrinsic apoptotic pathway, characterized by increased expression of the pro-apoptotic protein Bax and enhanced activity of caspase-3. Furthermore, gossypetin has been found to reduce the production of pro-inflammatory cytokines.

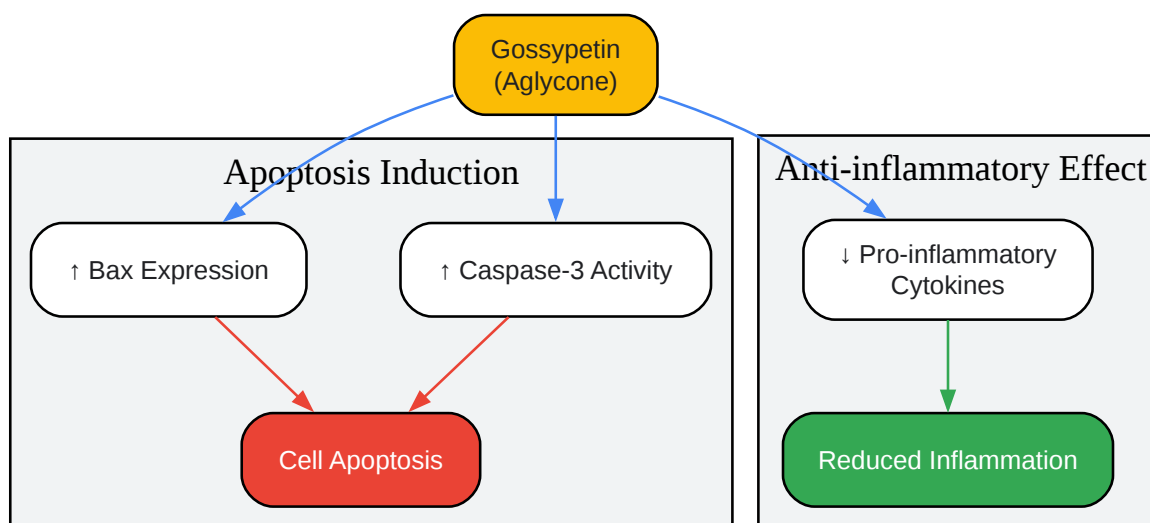
Additionally, computational studies have suggested that gossypetin derivatives could act as potential inhibitors of the SARS-CoV-2 main protease (3CLpro), indicating a possible role in antiviral research.

Below is a diagram illustrating the potential experimental workflow for determining solubility and a hypothetical signaling pathway based on the known activities of gossypetin.



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Caption: Experimental workflow for solubility determination.



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Caption: Potential signaling pathway of gossypetin.

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